

# Application Notes and Protocols for JNJ-38877605-d1 in Cell Culture Experiments

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## Compound of Interest

Compound Name: JNJ-38877605-d1

Cat. No.: B12366438

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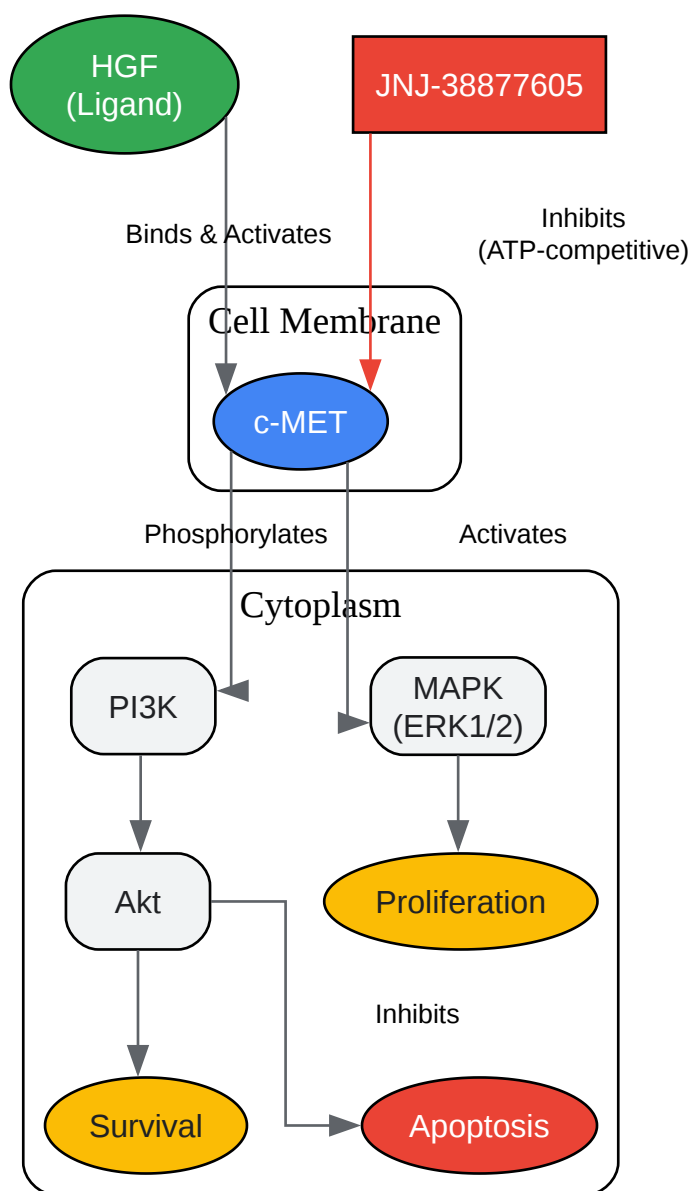
These application notes provide a comprehensive guide for utilizing **JNJ-38877605-d1**, a potent and selective c-MET inhibitor, in cell culture experiments. The protocols outlined below are designed to facilitate the investigation of its biological effects and mechanism of action.

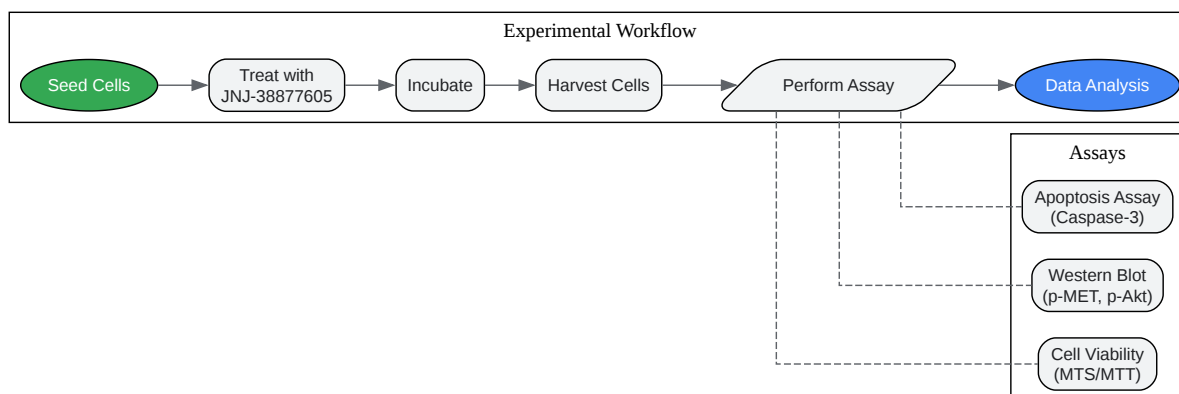
## Introduction

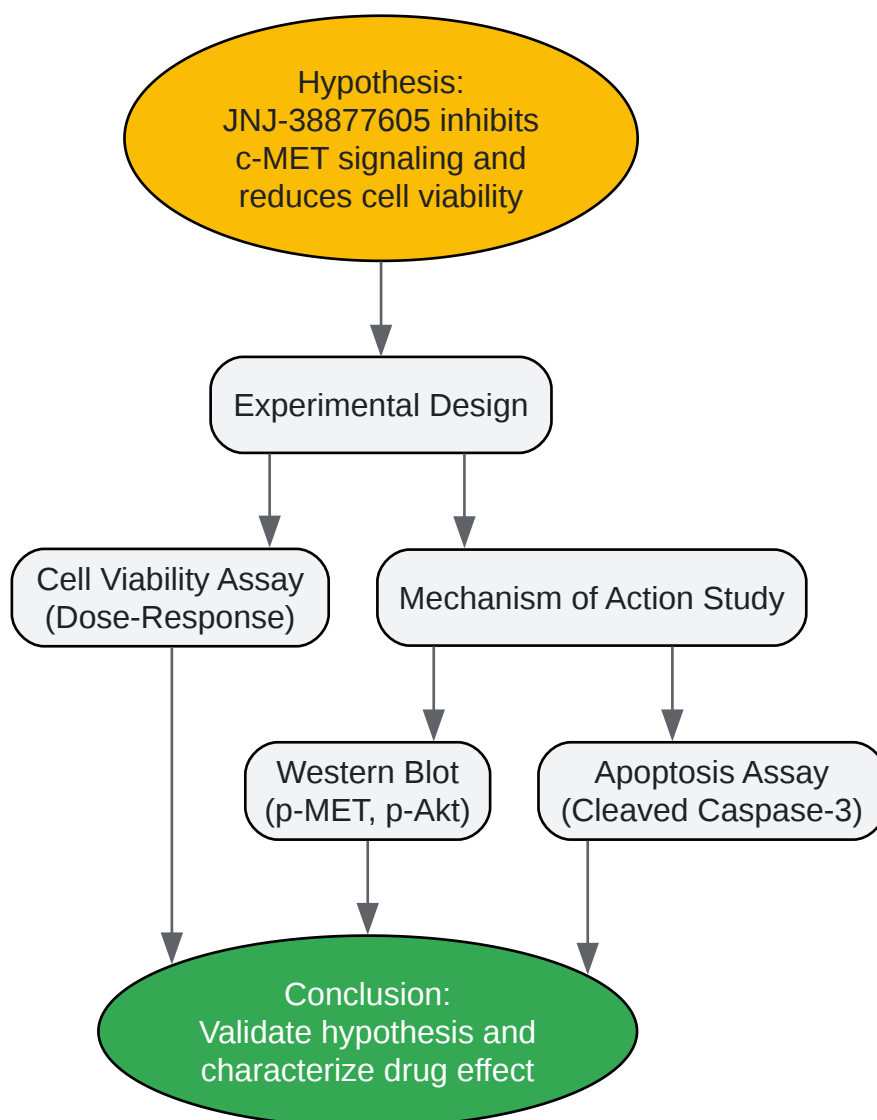
JNJ-38877605 is an orally bioavailable, ATP-competitive inhibitor of the c-Met receptor tyrosine kinase with an IC<sub>50</sub> of 4 nM.<sup>[1][2]</sup> It demonstrates high selectivity, being 600-fold more selective for c-Met than for over 200 other tyrosine and serine-threonine kinases.<sup>[1][2]</sup> The c-MET pathway is a critical driver in cell proliferation, survival, migration, and invasion, and its aberrant activation is implicated in various cancers. JNJ-38877605 effectively inhibits both HGF-stimulated and constitutively activated c-MET phosphorylation.<sup>[1][3]</sup>

## Mechanism of Action

JNJ-38877605 acts by binding to the ATP-binding site of the c-MET kinase, preventing its phosphorylation and subsequent activation of downstream signaling pathways.<sup>[4]</sup> Inhibition of c-MET phosphorylation by JNJ-38877605 leads to the downregulation of key signaling cascades, including the PI3K/Akt and MAPK pathways. This disruption of signaling can result in reduced cell proliferation, induction of apoptosis, and decreased cell migration and invasion.<sup>[2]</sup>







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## References

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